

Technical Guide: 5-(4-Chlorophenyl)thiophene-2-carboxamide Scaffolds

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)thiophene-2-carboxamide

CAS No.: 62404-24-4

Cat. No.: B1658858

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Core Focus: Structural Properties, Synthetic Pathways, and Pharmacological Applications in P2X3 Antagonism and Antifungal Research.

Executive Summary & Chemical Identity

5-(4-Chlorophenyl)thiophene-2-carboxamide is a privileged heterocyclic scaffold used extensively as a building block in the discovery of bioactive small molecules. It serves as a bioisostere for biphenyl carboxamides, offering improved solubility and distinct electronic properties due to the thiophene ring.

Its primary utility lies in two distinct therapeutic areas:

- **P2X3 Receptor Antagonism:** As a core motif in the development of treatments for chronic cough and neuropathic pain.
- **Antimicrobial Agents:** Specifically as Succinate Dehydrogenase Inhibitors (SDHI) in antifungal research.[1]

Physicochemical Profile

Property	Data	Note
Chemical Name	5-(4-Chlorophenyl)thiophene-2-carboxamide	Core Scaffold
Molecular Formula	C ₁₁ H ₈ ClNOS	
Molecular Weight	237.71 g/mol	
Key Precursor CAS	40133-14-0	Refers to the carboxylic acid form [1]
Amino-Derivative CAS	175137-05-0	Refers to 3-amino-5-(4-chlorophenyl)... [2]
Predicted LogP	~2.8 - 3.2	Lipophilic, suitable for CNS/membrane penetration
H-Bond Donors	2 (Amide NH ₂)	
H-Bond Acceptors	2 (Amide O, Thiophene S)	

Synthetic Methodologies

The synthesis of this scaffold typically follows two robust pathways: Suzuki-Miyaura Cross-Coupling (for building the biaryl core) followed by Amidation, or direct functionalization of a pre-existing thiophene carboxamide.

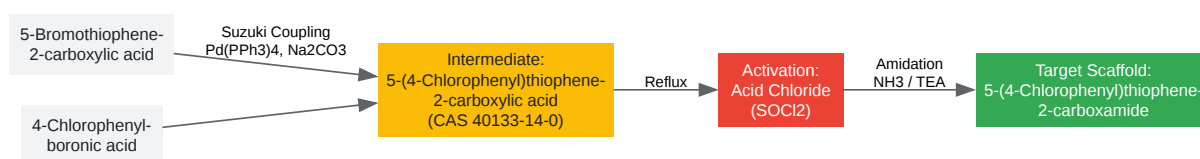
Pathway A: The Suzuki-Amidation Route (Recommended)

This route offers the highest modularity, allowing researchers to vary the aryl halide input.

- Step 1: Suzuki Coupling
 - Reactants: 5-Bromothiophene-2-carboxylic acid + 4-Chlorophenylboronic acid.
 - Catalyst: Pd(PPh₃)₄ or Pd(dppf)Cl₂.

- Base/Solvent: Na_2CO_3 / Dioxane:Water (4:1).
- Conditions: Reflux at 90°C for 12h.
- Product: 5-(4-Chlorophenyl)thiophene-2-carboxylic acid (CAS 40133-14-0).[2]
- Step 2: Acid Activation & Amidation
 - Activation: Convert acid to acid chloride using Thionyl Chloride (SOCl_2) or Oxalyl Chloride.
 - Amidation: React acid chloride with aqueous Ammonia (NH_4OH) or Ammonium Chloride (NH_4Cl) in the presence of a base (TEA/DIPEA).
 - Yield: Typically 75-85% over two steps.

Visualization: Synthetic Workflow



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Caption: Figure 1. Modular synthesis of the 5-arylthiophene-2-carboxamide scaffold via Suzuki coupling and acid chloride activation.

Biological Applications & Mechanisms[5]

A. P2X3 Receptor Antagonism (Chronic Cough)

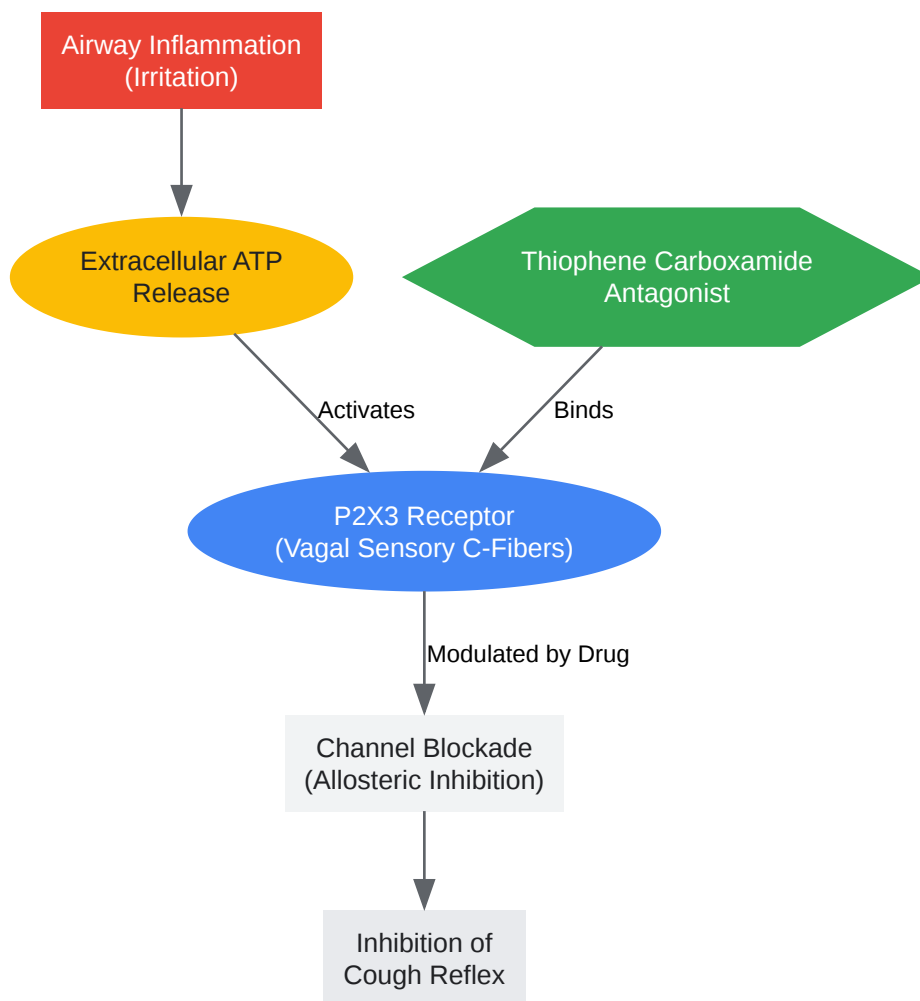
The 5-arylthiophene-2-carboxamide motif is a structural analog to the diaminopyrimidine class of P2X3 antagonists (e.g., Gefapixant). P2X3 receptors are ATP-gated ion channels primarily located on sensory C-fibers in the vagus nerve.[3]

- Mechanism: In conditions of chronic cough, extracellular ATP is released by airway epithelial cells due to inflammation.[3] This ATP binds to P2X3 homotrimers, causing channel opening,

cation influx ($\text{Ca}^{2+}/\text{Na}^{+}$), and neuronal depolarization.

- Role of Scaffold: The chlorophenyl-thiophene moiety occupies the hydrophobic pocket of the receptor's allosteric site, stabilizing the closed (desensitized) conformation and preventing ATP-mediated channel gating [3][4].

Visualization: P2X3 Signaling Blockade



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Caption: Figure 2. Mechanism of action for P2X3 antagonists blocking the ATP-dependent cough reflex pathway.

B. Antifungal Activity (SDHI)

Derivatives of this scaffold, particularly when linked to pyrazole groups, function as Succinate Dehydrogenase Inhibitors (SDHI).[1]

- Target: Complex II (Succinate Dehydrogenase) in the fungal mitochondrial electron transport chain.
- Effect: The amide bond mimics the substrate, while the lipophilic chlorophenyl tail lodges into the ubiquinone-binding site, disrupting cellular respiration and ATP production in fungi like *Botrytis cinerea* [5].

Detailed Experimental Protocol

Protocol: Synthesis of **5-(4-Chlorophenyl)thiophene-2-carboxamide** from Acid Precursor

Objective: Convert 5-(4-chlorophenyl)thiophene-2-carboxylic acid (CAS 40133-14-0) to its primary amide.

Reagents:

- Starting Material: 5-(4-Chlorophenyl)thiophene-2-carboxylic acid (1.0 eq)
- Thionyl Chloride (SOCl₂) (3.0 eq)
- Ammonium Hydroxide (28% NH₃ in H₂O) or NH₃ gas
- Dichloromethane (DCM) (anhydrous)
- Catalytic DMF (1-2 drops)

Step-by-Step Procedure:

- Acid Chloride Formation:
 - Dissolve 1.0 g of the carboxylic acid in 10 mL of anhydrous DCM under nitrogen atmosphere.
 - Add 1-2 drops of DMF (catalyst).

- Add SOCl_2 (3.0 eq) dropwise at 0°C .
- Reflux the mixture at 40°C for 3 hours. Monitor by TLC (acid spot should disappear).
- Evaporate the solvent and excess SOCl_2 under reduced pressure to yield the crude acid chloride (yellow solid/oil). Do not purify.
- Amidation:
 - Redissolve the crude acid chloride in 10 mL of anhydrous DCM.
 - Cool the solution to 0°C in an ice bath.
 - Slowly add concentrated Ammonium Hydroxide (5.0 eq) or bubble NH_3 gas through the solution for 30 minutes.
 - Stir at room temperature for 2 hours. A precipitate typically forms.
- Workup & Purification:
 - Filter the precipitate (crude amide).
 - Wash the solid with water (to remove ammonium salts) and cold hexane.
 - Recrystallize from Ethanol/Water or purify via flash column chromatography (Ethyl Acetate/Hexane gradient) if necessary.
 - Validation: Confirm structure via ^1H NMR (Look for broad NH_2 singlets at δ 7.0-8.0 ppm) and Mass Spectrometry ($\text{M}+\text{H} \approx 238$).

References

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